

# Application Notes: Methyl Phenylpropiolate in the Synthesis of Heterocyclic Compounds

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## Compound of Interest

Compound Name: Methyl phenylpropiolate

Cat. No.: B1582923

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## Introduction

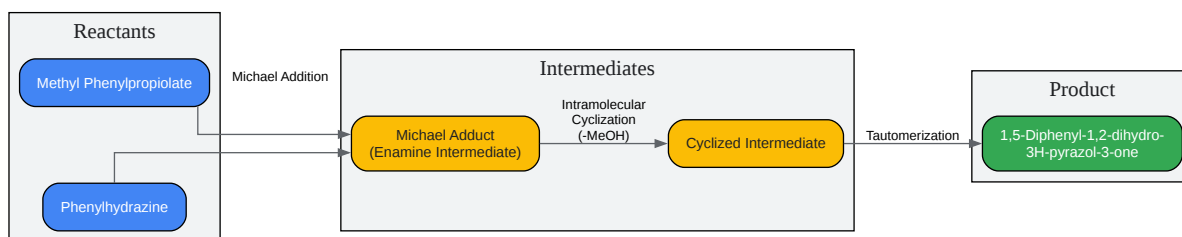
**Methyl phenylpropiolate** is a highly versatile and valuable building block in organic synthesis, particularly for the construction of a wide array of heterocyclic compounds. Its structure, featuring an activated triple bond conjugated with both a phenyl group and an ester moiety, provides multiple reactive sites for cycloaddition and nucleophilic addition reactions. This reactivity makes it a key precursor for synthesizing medicinally important scaffolds such as pyrazoles, isoxazoles, pyridines, and quinolines, which are core structures in many pharmaceutical agents. This document provides detailed protocols and application notes for leveraging **methyl phenylpropiolate** in the synthesis of various heterocyclic systems.

## Synthesis of Pyrazolones

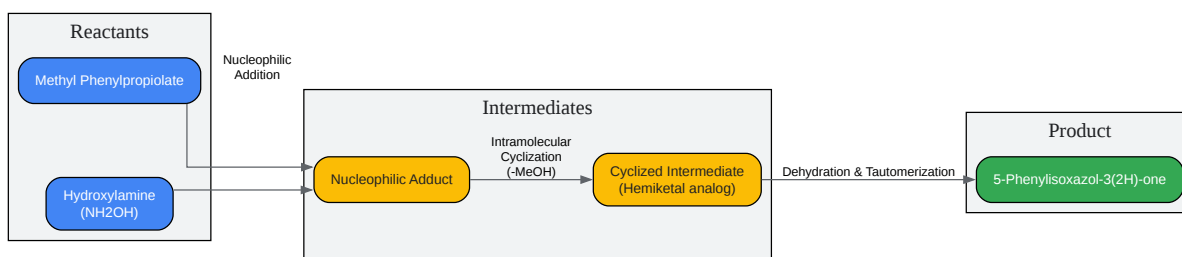
Pyrazolone derivatives are a significant class of heterocyclic compounds known for their broad spectrum of biological activities, including anti-inflammatory, analgesic, and anticancer properties. The reaction of  $\beta$ -ketoesters or their equivalents with hydrazine derivatives is a classical and efficient method for pyrazole synthesis, often referred to as the Knorr pyrazole synthesis. **Methyl phenylpropiolate** serves as an effective  $\alpha,\beta$ -acetylenic ester that readily reacts with hydrazines to yield pyrazolone structures.

## General Reaction Scheme: Phenylhydrazine with Methyl Phenylpropiolate

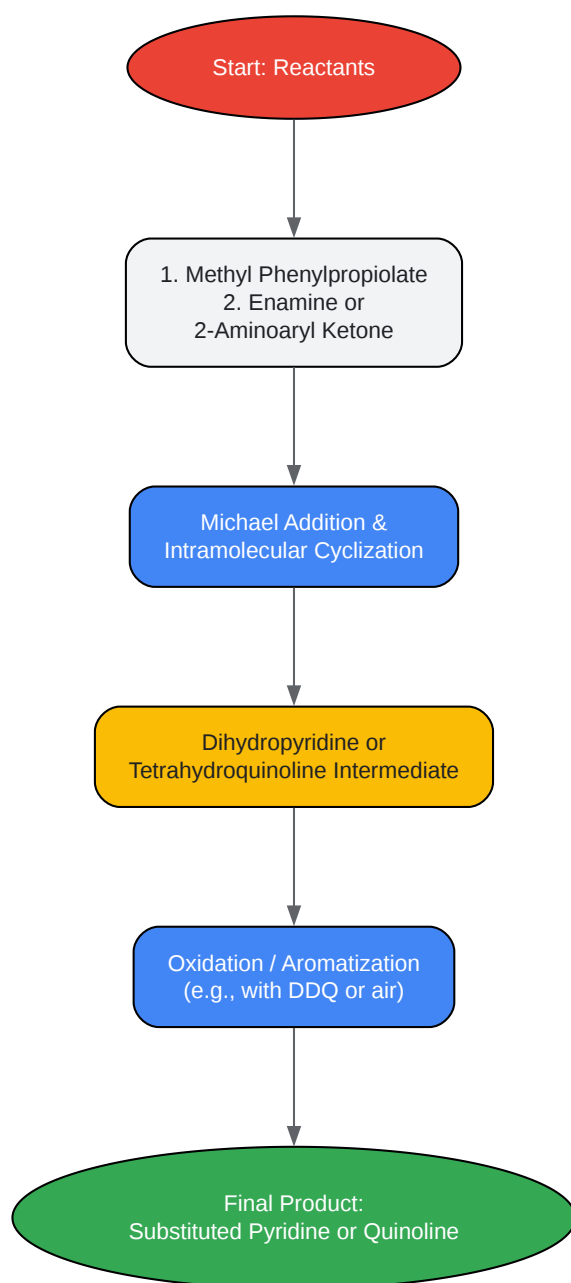
The reaction proceeds via an initial Michael-type addition of the hydrazine to the electron-deficient alkyne, followed by an intramolecular cyclization to form the pyrazolone ring.



General Reaction Mechanism for Pyrazolone Synthesis



General Reaction Mechanism for Isoxazole Synthesis



Workflow for Pyridine/Quinoline Synthesis

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